Comparative Analysis of Skin Irritation Potential: Decyl Oleate and Its Analogues

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Compound of Interest

Compound Name:	*Decyl oleate*
CAS No.:	*3687-46-5*
Cat. No.:	*B1235305*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive comparison of the skin irritation potential of **decyl oleate** and its structurally related analogues, which are commonly used as emollients and skin conditioning agents in cosmetic and pharmaceutical formulations. The information presented herein is compiled from safety assessments and toxicological studies, offering a valuable resource for formulation development and safety evaluation.

Executive Summary

Decyl oleate and its analogues are generally considered to have a low potential for skin irritation, particularly in single-application scenarios. However, repeated or prolonged exposure can lead to moderate irritation. This guide details the available quantitative data from in vivo and in vitro studies and outlines the standard experimental protocols used to assess skin irritation.

Data Presentation: Comparative Skin Irritation Data

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The following table summarizes the available data on the skin irritation potential of **decyl oleate** and its analogues. The data is derived from various testing methodologies, including in vivo animal studies (Draize test), in vitro reconstructed human epidermis (RhE) models, and human clinical trials (Human Repeat Insult Patch Test).

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Compound	Test Method	Species/ Model	Concentration	Observation	Primary Dermal Irritation Index (PDII) / Result	Citation
Decyl Oleate	Draize Test (Single Application)	Rabbit	100%	Little to no irritation	PII = 0.28 (Slightly irritating)	[1]
Draize Test (Repeated Application)	Rabbit	15% or 100% (daily for 60 days)	Moderate degree of irritation	-	[1]	
Human Repeat Insult Patch Test (HRIPT)	Human	1-5%	No signs of sensitization	-	[1]	
Schwartz-Peck Prophetic Patch Test	Human	5.5% in a formulation	Low number of reactions in 402 subjects	-	[1]	
Isodecyl Oleate	Draize Test (Single Application)	Rabbit	100%	Little to no irritation	-	[1]
Draize Test (Repeated Application)	Rabbit	15% or 100% (daily for 60 days)	Moderate degree of irritation	-	[1]	

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Human Patch Test	Human	Undiluted	Total irritation score of 1.0 out of a maximum of 756 in 9 subjects	-	[1]	
Isopropyl Myristate	Draize Test	Rabbit	-	Mild to moderate irritation	-	[2]
Isopropyl Palmitate	Draize Test	Rabbit	-	Non-irritating to moderate	-	[2]
Cetyl Oleate	-	-	-	Low Irritation Potential	-	[2]
Oleyl Oleate	-	-	-	Low Irritation Potential	-	[2]

Experimental Protocols

Detailed methodologies for the key experiments cited in this guide are provided below. These protocols are based on internationally recognized guidelines and common practices in toxicological testing.

In Vivo Dermal Irritation: Draize Test (OECD 404)

The Draize test is a method for assessing the acute dermal irritation potential of a substance using albino rabbits.

Procedure:

- Animal Preparation: Healthy young adult albino rabbits are used. Approximately 24 hours before the test, the fur on the dorsal area of the trunk is clipped.

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- Test Substance Application: A single dose of 0.5 mL (for liquids) or 0.5 g (for solids and semi-solids) of the test substance is applied to a small area of skin (approximately 6 cm^2) and covered with a gauze patch and non-irritating tape.[2]
- Exposure: The exposure period is typically 4 hours.[2]
- Observation: After the exposure period, the residual test substance is removed. The skin is examined for erythema (redness) and edema (swelling) at specified intervals, usually 1, 24, 48, and 72 hours after patch removal.[2] Observations may continue for up to 14 days to assess the reversibility of the effects.[2]

Scoring: Skin reactions are scored according to the Draize scoring system, where erythema and edema are graded on a scale of 0 (none) to 4 (severe). The Primary Dermal Irritation Index (PDII) is calculated from these scores to classify the substance's irritation potential.

In Vitro Skin Irritation: Reconstructed Human Epidermis (RhE) Test (OECD 439)

This in vitro method utilizes a three-dimensional human epidermis model that mimics the properties of human skin to assess the irritation potential of chemicals.

Procedure:

- Tissue Preparation: Commercially available reconstructed human epidermis (RhE) tissues (e.g., EpiDerm™, EPISKIN™) are pre-incubated in a maintenance medium.
- Test Substance Application: The test substance is applied topically to the surface of the RhE tissue.
- Exposure: The tissues are exposed to the test substance for a defined period, typically ranging from 15 to 60 minutes, followed by a post-exposure incubation period of up to 42 hours.
- Viability Assessment (MTT Assay): Cell viability is determined using the MTT assay. The tissues are incubated with MTT solution, which is converted by viable cells into a blue formazan salt. The amount of formazan produced is proportional to the number of viable cells and is quantified by measuring its optical density.

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- Data Interpretation: A substance is classified as an irritant if it reduces cell viability below a defined threshold (typically ≤ 50%).

Human Repeat Insult Patch Test (HRIPT)

The HRIPT is a clinical study designed to assess the potential of a substance to induce skin irritation and sensitization in human volunteers.

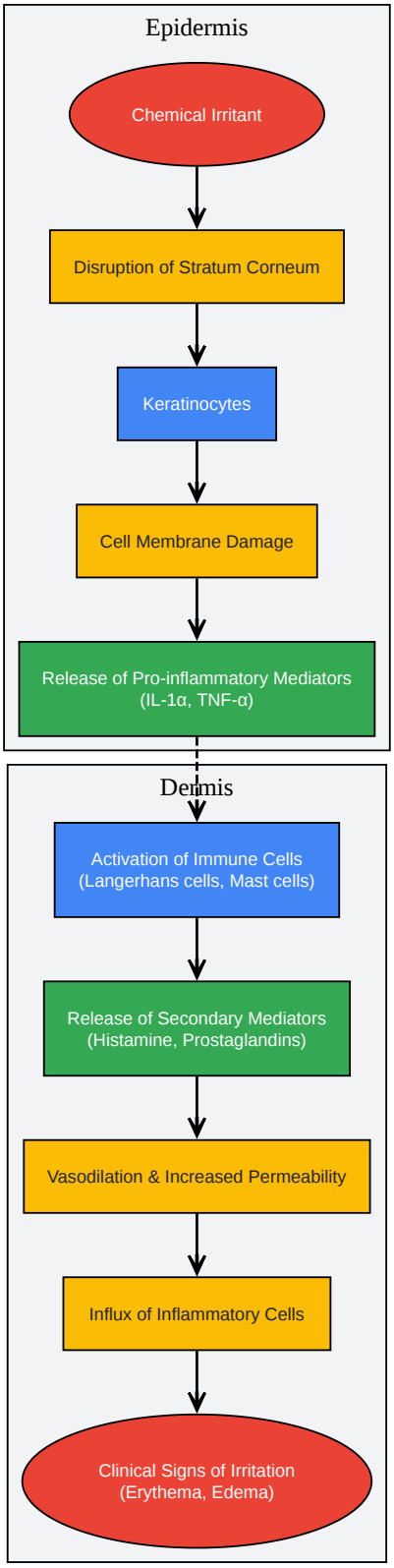
Procedure:

- Induction Phase: A patch containing the test material is applied to the skin of human volunteers (typically on the back) for a 24 or 48-hour period. This process is repeated nine times over a three-week period at the same application site.
- Rest Period: A two-week rest period follows the induction phase, during which no patches are applied.
- Challenge Phase: After the rest period, a challenge patch with the test material is applied to a new, previously untreated skin site.
- Observation and Scoring: The skin at the challenge site is observed for signs of irritation (erythema, edema) at 24 and 48 hours after patch removal and scored using a standardized scale.

Mandatory Visualizations

Signaling Pathway of Skin Irritation

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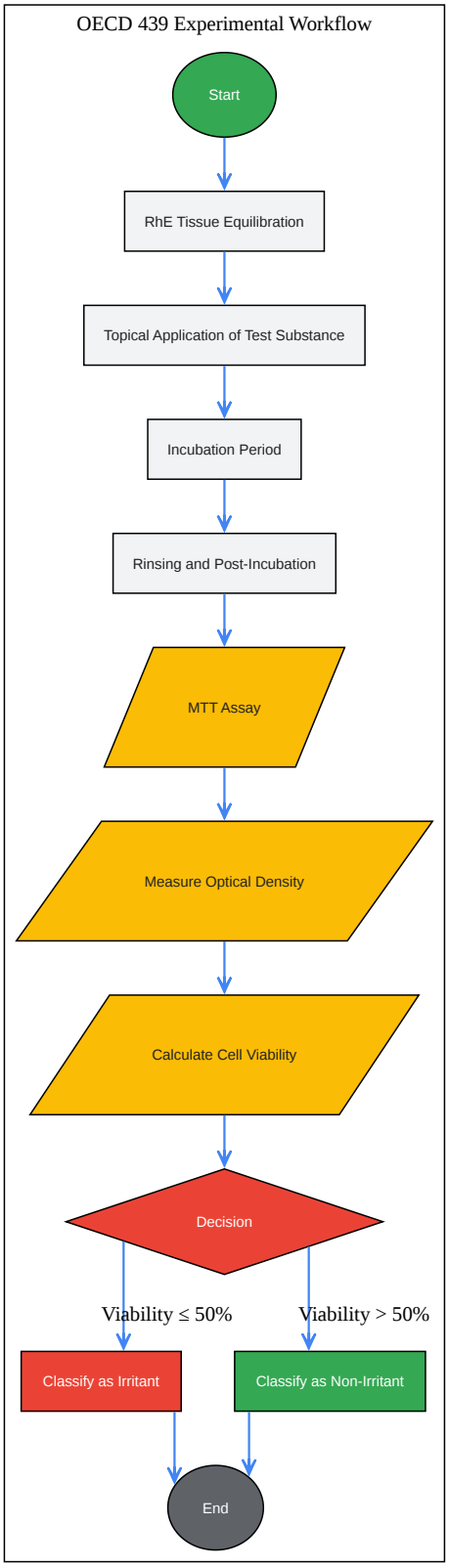
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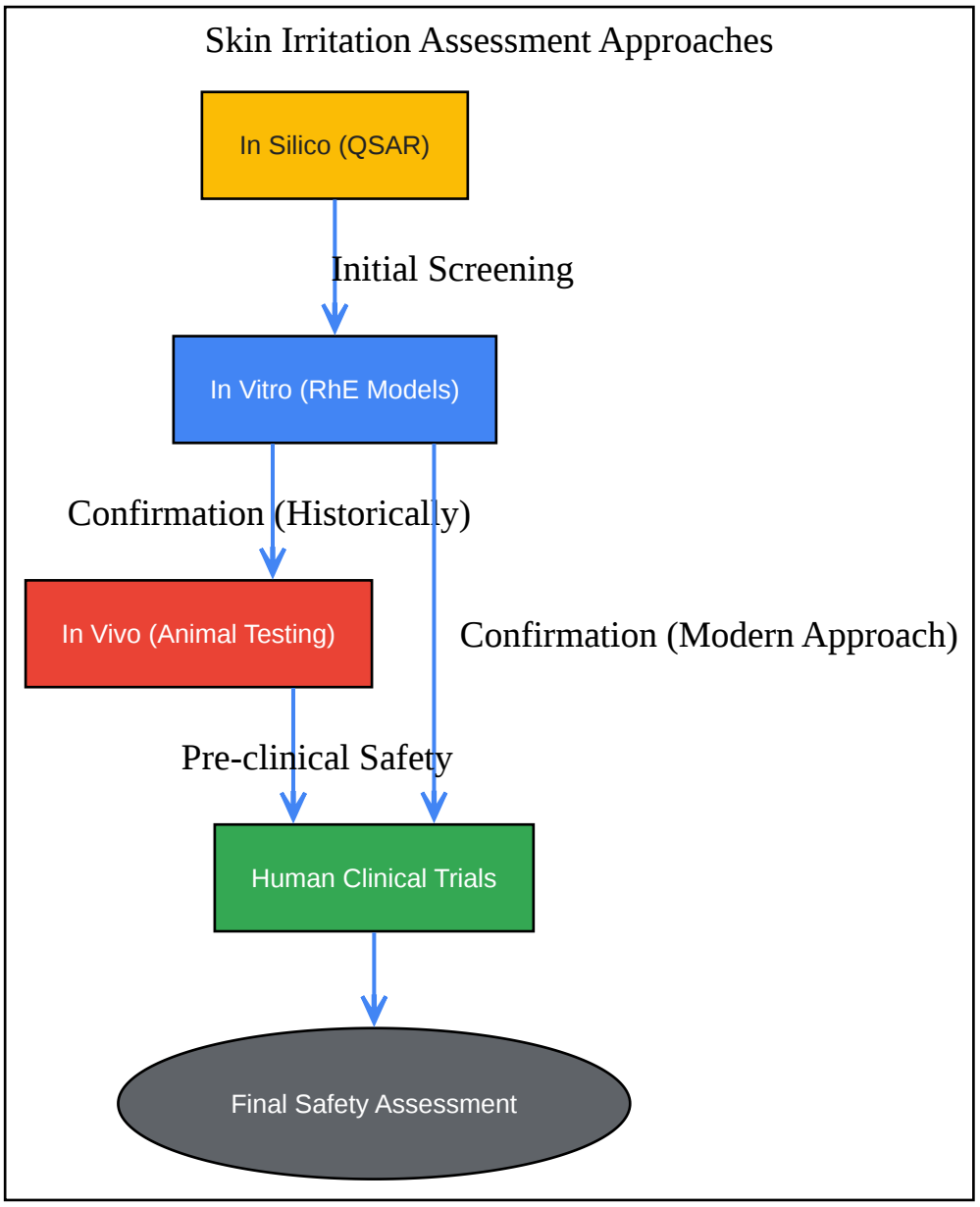
Caption: A simplified signaling pathway illustrating the key events in chemical-induced skin irritation.

Experimental Workflow for In Vitro Skin Irritation Testing (OECD 439)

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